

S-Benzyl-DL-cysteine-2,3,3-D3 supplier and pricing

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Compound of Interest

Compound Name: **S-Benzyl-DL-cysteine-2,3,3-D3**

Cat. No.: **B3044176**

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An In-Depth Technical Guide to **S-Benzyl-DL-cysteine-2,3,3-D3** for Researchers and Drug Development Professionals

This guide provides comprehensive technical information on **S-Benzyl-DL-cysteine-2,3,3-D3**, a deuterated stable isotope-labeled compound. It is intended for researchers, scientists, and professionals in drug development who utilize such compounds for quantitative analysis and as research tools. The following sections detail its suppliers and pricing, relevant experimental protocols, and key biological pathways.

Supplier and Pricing Information

S-Benzyl-DL-cysteine-2,3,3-D3 is a specialized chemical available from a limited number of suppliers. The pricing and availability are summarized below for easy comparison.

Supplier	Product Code	Package Size	Price (USD)	Price (CAD)	Availability
C/D/N Isotopes[1][2]	D-5574	0.05 g	\$205.00	\$277.00	In Stock
0.1 g	\$331.00	\$447.00	In Stock		
MedChemExpress (MCE) [3][4]	HY-144354S	Not specified	Price on request	Price on request	In Stock
Fisher Scientific[5]	30322255	0.05 g / 0.1 g	Price on request	Price on request	Available
Gentaur (peptidequote s)[6]	Not specified	10 mg	Price on request	Price on request	Available

Compound Specifications:

- Synonyms: 3-(Benzylthio)-DL-alanine-2,3,3-d3, H-DL-Cys(Bzl)-OH-d3[1]
- CAS Number: 51494-04-3[1]
- Molecular Formula: C₁₀H₁₀D₃NO₂S[4]
- Molecular Weight: 214.30 g/mol [1]
- Isotopic Enrichment: ≥98 atom % D[1]
- Storage: Store at room temperature.[1]

Experimental Protocols

This section provides detailed methodologies for the primary application of **S-Benzyl-DL-cysteine-2,3,3-D3** as an internal standard and a representative synthesis route.

Protocol 1: Use as an Internal Standard for LC-MS/MS Quantification

Objective: To accurately quantify the unlabeled S-Benzyl-DL-cysteine or a related analyte in a biological matrix (e.g., plasma, tissue homogenate) using a stable isotope dilution method with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Methodology:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of S-Benzyl-DL-cysteine (the analyte to be measured) in a suitable solvent (e.g., methanol).
 - Prepare a separate 1 mg/mL stock solution of the internal standard (IS), **S-Benzyl-DL-cysteine-2,3,3-D3**, in the same solvent.
- Preparation of Calibration Curve Standards:
 - Perform serial dilutions of the analyte stock solution to create a series of calibration standards at concentrations ranging from 1 ng/mL to 1000 ng/mL.
 - Spike each calibration standard with a fixed concentration of the IS (e.g., 100 ng/mL).
- Sample Preparation:
 - Thaw biological samples (e.g., 100 µL of plasma) on ice.
 - Add the fixed concentration of the IS to each sample.
 - Perform a protein precipitation by adding 3-4 volumes of ice-cold acetonitrile or methanol.
 - Vortex the mixture vigorously for 1 minute.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated protein.

- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in the mobile phase starting condition (e.g., 100 µL of 95:5 Water:Acetonitrile with 0.1% Formic Acid).
- LC-MS/MS Analysis:
 - Inject the reconstituted samples and calibration standards onto an appropriate LC column (e.g., C18).
 - Develop a Multiple Reaction Monitoring (MRM) method to monitor specific precursor-to-product ion transitions for both the analyte and the IS.
 - Analyte (S-Benzyl-DL-cysteine): Q1/Q3 transition to be determined empirically.
 - Internal Standard (**S-Benzyl-DL-cysteine-2,3,3-D3**): Q1 mass will be +3 Da compared to the analyte. The product ion may be the same or different, to be determined empirically.
 - Analyze the samples using the developed LC-MS/MS method.
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the IS for each calibration standard.
 - Construct a calibration curve by plotting the peak area ratio against the known concentrations of the standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Protocol 2: Representative Synthesis of S-Benzyl-DL-cysteine

Objective: This protocol provides a general, representative method for the synthesis of S-Benzyl-DL-cysteine, upon which the synthesis of the deuterated analog is based. The deuterated version would require starting with a deuterated cysteine precursor.

Methodology:**• Reaction Setup:**

- Dissolve DL-cysteine in a suitable aqueous base, such as 2 M sodium hydroxide (NaOH), in a round-bottom flask equipped with a magnetic stirrer. The reaction should be performed under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation of the thiol group.
- Cool the solution in an ice bath to 0-5°C.

• S-Alkylation:

- While stirring vigorously, add benzyl bromide (or benzyl chloride) dropwise to the cooled cysteine solution. The benzylating agent should be added slowly to control the reaction temperature.
- Allow the reaction mixture to stir and slowly warm to room temperature. Continue stirring for 12-24 hours.

• Precipitation and Isolation:

- Monitor the reaction for the formation of a white precipitate (the product).
- Once the reaction is complete, adjust the pH of the solution to approximately 5-6 using a suitable acid (e.g., acetic acid or dilute HCl). This will protonate the carboxyl group and further encourage precipitation.
- Collect the white solid product by vacuum filtration.

• Purification:

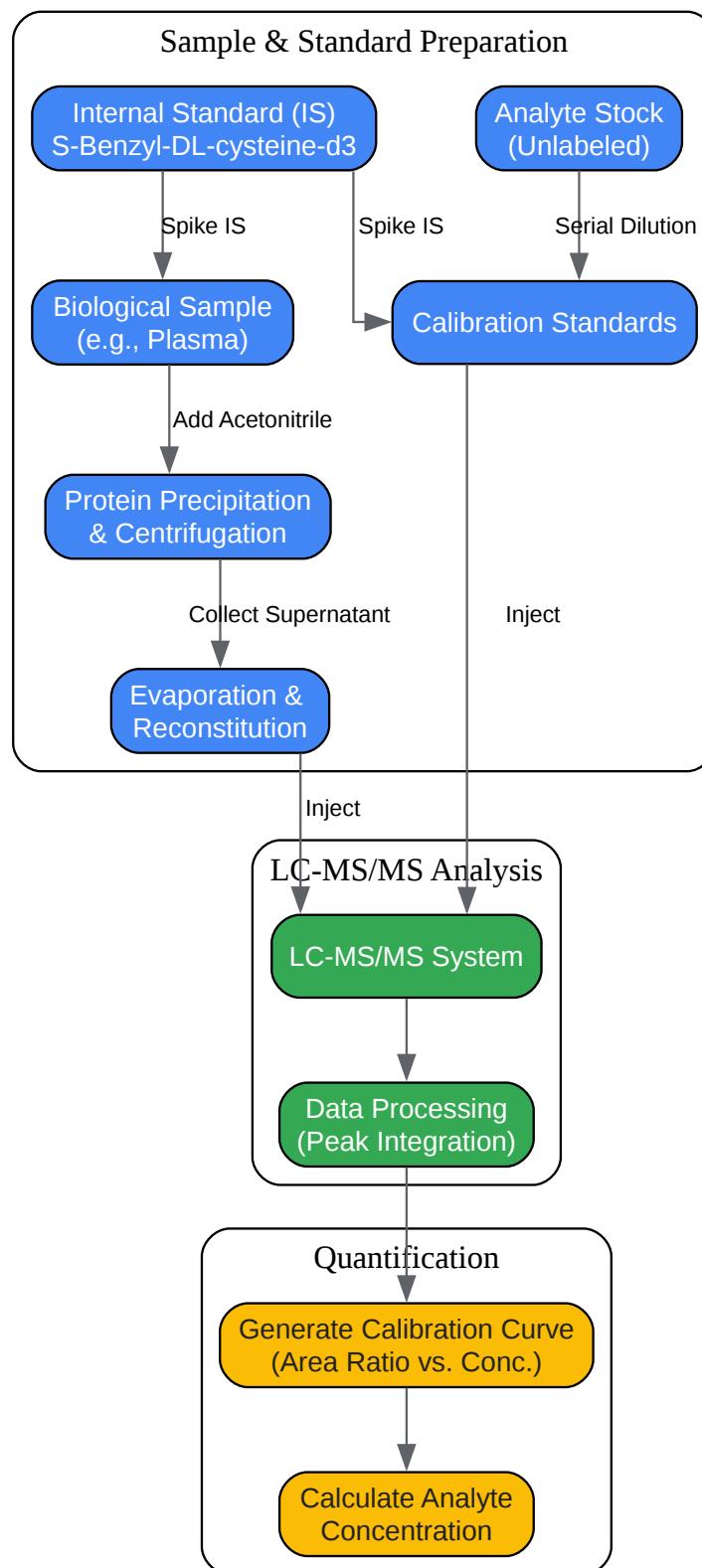
- Wash the collected solid with cold water, followed by a cold organic solvent like ethanol or diethyl ether to remove unreacted benzyl bromide and other organic impurities.
- For higher purity, the product can be recrystallized from a hot water/ethanol mixture.

• Drying and Characterization:

- Dry the purified S-Benzyl-DL-cysteine under vacuum.
- Confirm the identity and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

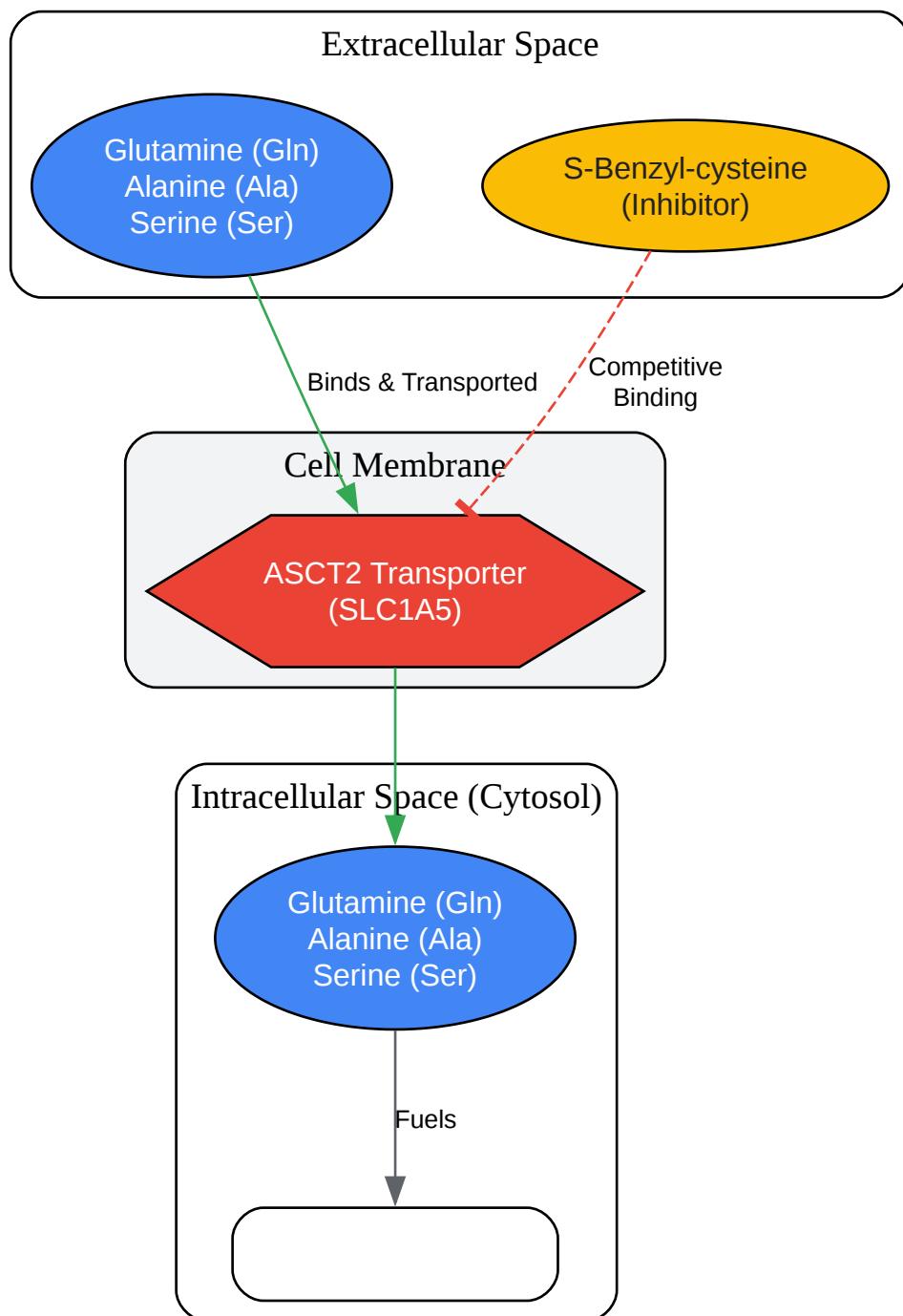
Visualizations: Workflows and Biological Pathways

The following diagrams illustrate a typical experimental workflow and a relevant biological pathway involving the target of the non-labeled parent compound.

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Caption: Experimental workflow for LC-MS/MS quantification using a stable isotope-labeled internal standard.

The unlabeled parent compound, S-Benzyl-cysteine, is an inhibitor of the Alanine-Serine-Cysteine Transporter 2 (ASCT2), a membrane protein crucial for amino acid homeostasis in certain cells, particularly cancer cells.



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Caption: Competitive inhibition of the ASCT2 amino acid transporter by S-Benzyl-cysteine.

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